

2,5-Dimethoxybenzyl 3-methylbutanoate material safety data sheet (MSDS)

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Compound of Interest

2,5-Dimethoxybenzyl 3methylbutanoate

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An In-depth Technical Guide to 2,5-Dimethoxybenzyl 3-methylbutanoate

This technical guide provides a comprehensive overview of the available material safety data, experimental protocols, and potential biological significance of **2,5-Dimethoxybenzyl 3-methylbutanoate**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical research.

Compound Identification and Properties

2,5-Dimethoxybenzyl 3-methylbutanoate, also known as 2,5-dimethoxybenzyl isovalerate, is an ester with the chemical formula C₁₄H₂₀O₄.[1][2] While a comprehensive, officially recognized Material Safety Data Sheet (MSDS) is not readily available in public domains, a summary of its physical and chemical properties has been compiled from various chemical suppliers and databases.

Table 1: Physical and Chemical Properties of 2,5-Dimethoxybenzyl 3-methylbutanoate



Property	Value	Source
Molecular Formula	C14H20O4	[1][2]
Molecular Weight	252.31 g/mol	[1]
CAS Number	876665-00-8	[1]
Appearance	Light yellow liquid	[2]
Purity	≥95%	[2][3]
Storage	Room temperature, dry, sealed	[2]
LogP	2.79310	[3]
PSA	44.76000	[3]

Safety and Hazard Information

Due to the lack of a specific MSDS for **2,5-Dimethoxybenzyl 3-methylbutanoate**, the safety and hazard information for a structurally similar compound, Benzyl isovalerate (Benzyl 3-methylbutanoate), is provided as a proxy. It is crucial to note that the presence of two methoxy groups on the benzyl ring may alter the toxicological properties of the target compound. Therefore, this information should be used with caution and appropriate safety measures should always be employed.

Table 2: Hazard Summary for Benzyl Isovalerate (Analogue)



Hazard	Description	Precautionary Statements
Acute Health Hazard	Irritant to eyes, skin, mucous membranes, and respiratory system. May be harmful by ingestion, skin absorption, and inhalation.[4]	P261: Avoid breathing dust/fume/gas/mist/vapors/spr ay. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell. P302+P352: IF ON SKIN: wash with plenty of soap and water. P304+P340: IF INHALED: Remove victim to fresh air and Keep at rest in a position comfortable for breathing.[4]
Flammability	Combustible liquid.[5][6]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[7]
Chronic Health Hazard	Not Available. The toxicological properties have not been thoroughly investigated.[4]	Handle in accordance with good industrial hygiene and safety practice.[6]
Incompatible Materials	Strong oxidizing agents.[5]	

Experimental Protocols

Detailed experimental protocols for the synthesis of **2,5-Dimethoxybenzyl 3-methylbutanoate** are not explicitly published. However, based on general methods for the synthesis of benzyl esters, a plausible protocol can be devised. Fischer-Speier esterification is a common and effective method for this type of synthesis.[8][9]

Synthesis of 2,5-Dimethoxybenzyl 3-methylbutanoate via Fischer-Speier Esterification



This protocol describes the acid-catalyzed esterification of 2,5-dimethoxybenzyl alcohol with 3-methylbutanoic acid.

Materials:

- 2,5-Dimethoxybenzyl alcohol
- 3-Methylbutanoic acid (isovaleric acid)
- Concentrated Sulfuric Acid (H₂SO₄)
- Toluene
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 2,5-dimethoxybenzyl alcohol (1.0 equivalent) in toluene.
- Add 3-methylbutanoic acid (1.2 equivalents) to the solution.
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 3-5 drops) to the reaction mixture.
- Attach a reflux condenser and heat the mixture to reflux (approximately 110-120 °C) for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

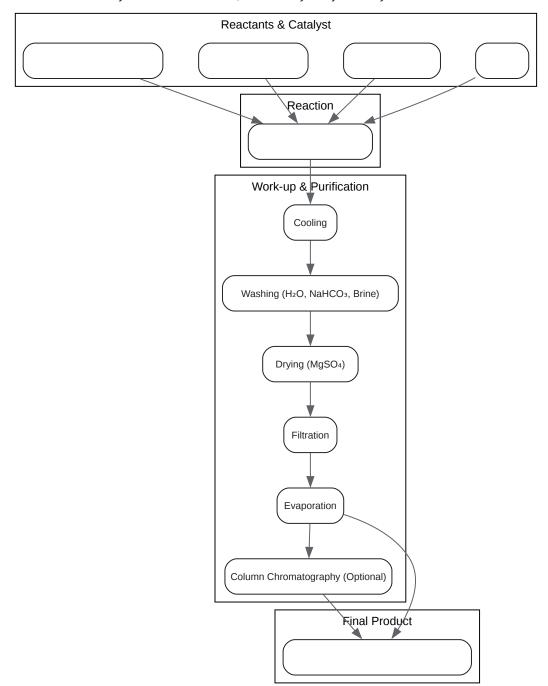






- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude **2,5-Dimethoxybenzyl 3-methylbutanoate** can be further purified by column chromatography on silica gel if necessary.





Synthesis Workflow of 2,5-Dimethoxybenzyl 3-methylbutanoate

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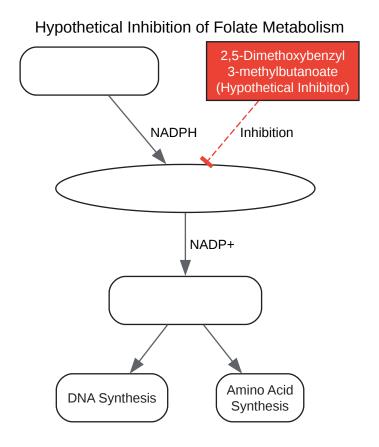
Caption: Synthesis workflow for **2,5-Dimethoxybenzyl 3-methylbutanoate**.



Potential Biological Activity and Signaling Pathways

While no specific biological activities or signaling pathway interactions have been reported for **2,5-Dimethoxybenzyl 3-methylbutanoate**, research on structurally related compounds provides insights into its potential pharmacological relevance. For instance, a synthetic analogue, 3-O-(3,4,5-trimethoxybenzoyl)-(-)-epicatechin (TMECG), has demonstrated significant antiproliferative activity against cancer cell lines.[10] The mechanism of action for TMECG involves the inhibition of dihydrofolate reductase (DHFR), a key enzyme in the folate metabolic pathway, which is crucial for DNA synthesis and cell proliferation.[10]

This suggests that other substituted benzyl esters, potentially including **2,5-Dimethoxybenzyl 3-methylbutanoate**, could exhibit similar inhibitory effects on enzymes within critical metabolic pathways. The dimethoxy substitution pattern on the benzyl ring can influence the molecule's binding affinity to biological targets.





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Caption: Hypothetical inhibition of the folate pathway by the compound.

Conclusion

2,5-Dimethoxybenzyl 3-methylbutanoate is a chemical compound for which detailed safety and biological data are not yet fully established. This guide provides the most current available information on its properties and outlines a practical synthetic protocol. The potential for biological activity, suggested by studies on analogous structures, indicates that this compound could be a subject of interest for further research, particularly in the fields of medicinal chemistry and drug discovery. Researchers handling this compound should adhere to strict safety protocols, drawing guidance from the data on similar molecules, and conduct thorough characterization to explore its potential applications.

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- To cite this document: BenchChem. [2,5-Dimethoxybenzyl 3-methylbutanoate material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592918#2-5-dimethoxybenzyl-3-methylbutanoate-material-safety-data-sheet-msds]

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